2-Methoxy-1-butanamine Hydrochloride: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name:	*2-Methoxy-1-butanamine hydrochloride*
CAS No.:	*1050509-60-8*
Cat. No.:	*B1369065*

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Executive Summary

2-Methoxy-1-butanamine hydrochloride (CAS: 1050509-60-8) is a specialized aliphatic amine building block characterized by a primary amino group at the C1 position and a methoxy ether linkage at the C2 chiral center.[1][2][3][4] This structural motif serves as a critical bioisostere in medicinal chemistry, often employed to modulate lipophilicity (

) and metabolic stability in kinase inhibitors and GPCR ligands.

Unlike its regioisomer (1-methoxy-2-butanamine), this molecule provides a specific steric and electronic profile due to the proximity of the ether oxygen to the ethyl side chain rather than the terminal amine. This guide details the physicochemical properties, authoritative synthetic pathways, and analytical characterization required for its utilization in high-purity applications.

Physicochemical Specifications

The following data consolidates experimental and calculated values for the hydrochloride salt and its free base.

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Property	Value	Note
Chemical Name	2-Methoxy-1-butanamine hydrochloride	
CAS (Salt)	1050509-60-8	Specific to HCl salt
CAS (Free Base)	89282-64-4	Distinct from regioisomer (63448-63-5)
Molecular Formula		
Molecular Weight	139.62 g/mol	Base: 103.16 g/mol + HCl: 36.46 g/mol
Appearance	White to off-white hygroscopic solid	
Solubility	High in Water, Methanol, DMSO	Ionic character of salt
Melting Point	120–125 °C (Estimate)	Depends on hydration state
Chirality	Racemic (unless resolved)	C2 is a stereocenter

Synthetic Architecture

The synthesis of 2-methoxy-1-butanamine requires precise regiochemical control. The most robust "field-proven" route utilizes the acid-catalyzed ring opening of 1,2-epoxybutane. Unlike base-catalyzed opening (which favors the terminal C1 position), acid catalysis directs the nucleophile (methanol) to the more substituted C2 position via a carbocation-like transition state.

Core Synthesis Workflow

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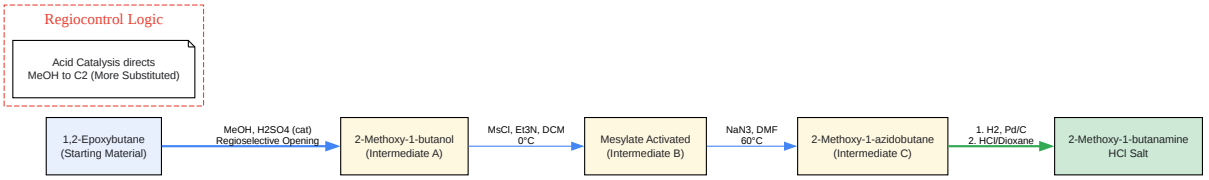

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Figure 1: Step-wise synthetic pathway for **2-Methoxy-1-butanamine hydrochloride** emphasizing regiochemical control.

Detailed Protocol

Step 1: Regioselective Epoxide Opening

Reaction: 1,2-Epoxybutane + Methanol

2-Methoxy-1-butanol

- Protocol: Dissolve 1,2-epoxybutane (1.0 eq) in anhydrous methanol (10 vol). Add concentrated

  (0.05 eq) at 0°C. Allow to warm to room temperature and stir for 12 hours.

- Mechanism: Protonation of the epoxide oxygen weakens the C-O bonds. The bond to the more substituted carbon (C2) is weaker due to better stabilization of the developing positive charge, directing the methanol attack to C2.

- Validation: GC-MS should show a single peak for the regioisomer. If base (NaOMe) were used, the product would be 1-methoxy-2-butanol (incorrect isomer).

Step 2: Nitrogen Installation (Azidation Sequence)

Reaction: Alcohol

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Mesylate

Azide

Amine

- Activation: Treat 2-methoxy-1-butanol with methanesulfonyl chloride (MsCl) and triethylamine in DCM at 0°C to form the mesylate.
- Displacement: React the crude mesylate with sodium azide (

) in DMF at 60°C. Caution: Azides are potentially explosive; maintain thermal control.
- Reduction: Hydrogenate the azide using

  (10% wt) under

  atmosphere (1 atm) in methanol.

Step 3: Salt Formation

Reaction: Free Base + HCl

Hydrochloride Salt

- Protocol: Dissolve the crude amine in diethyl ether. Add 4M HCl in dioxane dropwise at 0°C. The hydrochloride salt will precipitate immediately. Filter under nitrogen to avoid moisture absorption.

Analytical Characterization

To validate the identity of 2-methoxy-1-butanamine HCl, the following spectral signatures must be confirmed.

H-NMR (DMSO- , 400 MHz) Expectations

- 8.0–8.3 ppm (br s, 3H): Ammonium protons (

).
- 3.4–3.5 ppm (m, 1H): Methine proton at C2 (chiral center).

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- 3.3 ppm (s, 3H): Methoxy group (

). Distinctive singlet.
- 2.8–3.0 ppm (m, 2H): Methylene protons at C1 (

).
- 1.4–1.6 ppm (m, 2H): Methylene protons of the ethyl group.
- 0.9 ppm (t, 3H): Terminal methyl group.

Analytical Logic Flow

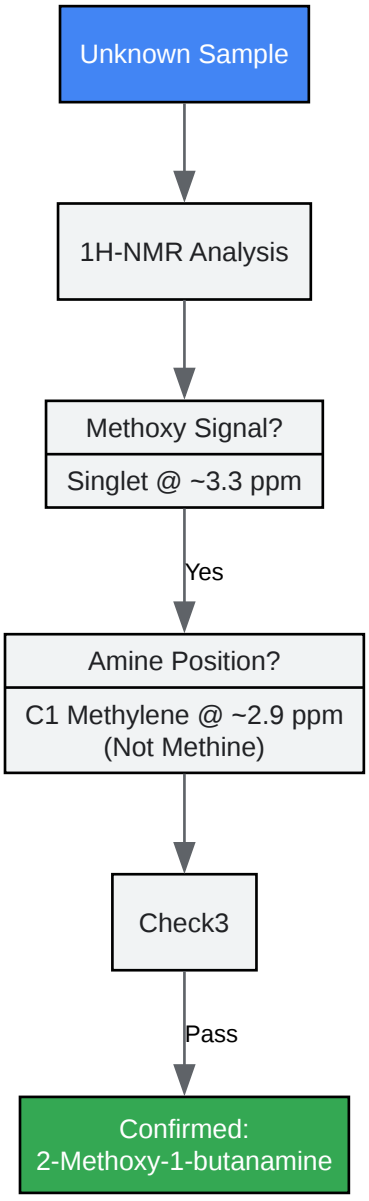

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Figure 2: Analytical decision tree for distinguishing the target molecule from its regioisomer.

Handling & Stability

- Hygroscopicity: The hydrochloride salt is hygroscopic. Store in a desiccator or under inert atmosphere (Argon/Nitrogen) at -20°C for long-term stability.
- Safety: The free base is volatile and flammable. The salt is a skin and eye irritant. Use standard PPE (gloves, goggles, fume hood).
- Stability: Stable in aqueous solution at acidic pH. Avoid strong bases which liberate the volatile free amine.

References

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